

"CAS number 12179-04-3 physicochemical properties"

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Compound of Interest

Compound Name: Sodium;borate;pentahydrate

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In-depth Technical Guide: Physicochemical Properties of Sodium Tetraborate Pentahydrate (CAS No. 12179-04-3)

This guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the core physicochemical properties of Sodium Tetraborate Pentahydrate.

Core Substance Identification

- Chemical Name: Sodium tetraborate pentahydrate
- CAS Number: 12179-04-3
- Synonyms: Borax pentahydrate, Sodium borate pentahydrate[1]
- Molecular Formula: $\text{Na}_2\text{B}_4\text{O}_7 \cdot 5\text{H}_2\text{O}$ or $\text{B}_4\text{H}_{10}\text{Na}_2\text{O}_{12}$ [2]
- Molecular Weight: 291.4 g/mol [1]

Summary of Physicochemical Properties

The fundamental physicochemical data for Sodium Tetraborate Pentahydrate are compiled in the table below.

Property	Value	Unit
Physical Description	Colorless or white, odorless crystals or free-flowing powder. [1][3]	-
Melting Point	200 (decomposes)	°C
Boiling Point	1575 (of anhydrous form)[4][5]	°C
Density	1.815	g/cm ³ [6]
Water Solubility	3 (as a percentage)	%[7]
pH	9.3 (3% solution) at 20°C[4]	-

Detailed Experimental Protocols

The following sections provide detailed methodologies for the experimental determination of the key physicochemical properties of Sodium Tetraborate Pentahydrate.

Melting Point Determination (Capillary Method)

This protocol is based on the principles of the capillary tube method as described in OECD Test Guideline 102 and ASTM E324.[8][9]

- Principle: The melting point is determined as the temperature at which the phase transition from solid to liquid occurs at atmospheric pressure. This is observed by heating a small sample in a capillary tube.[8]
- Apparatus:
 - Melting point apparatus with a heating block and calibrated temperature sensor.
 - Glass capillary tubes (sealed at one end).
 - Mortar and pestle.

- Sample loading device.
- Procedure:
 - Sample Preparation: The crystalline sample is finely powdered using a mortar and pestle to ensure uniform packing. The sample must be thoroughly dry.[\[10\]](#)
 - Capillary Tube Loading: The open end of the capillary tube is pushed into the powdered sample. The tube is then inverted and tapped gently on a hard surface to pack the solid into the sealed end. This is repeated until a packed sample height of 2-3 mm is achieved.[\[11\]](#)
 - Measurement: The loaded capillary tube is placed in the heating block of the melting point apparatus. The temperature is increased at a controlled rate. A slower rate of heating (e.g., 1°C/minute) is used when approaching the expected melting point to ensure accuracy.[\[11\]](#)
 - Observation: The sample is observed through a magnifying lens. The temperature at which the first droplet of liquid appears is recorded as the start of the melting range. The temperature at which the last solid crystal disappears is recorded as the end of the melting range.[\[12\]](#)

Density Determination (Hydrostatic Balance Method)

This protocol follows the principles of the hydrostatic balance method for solids as outlined in OECD Test Guideline 109.[\[2\]](#)[\[7\]](#)[\[13\]](#)

- Principle: Based on Archimedes' principle, the density of a solid is determined from its mass in air and its apparent mass when submerged in a liquid of known density (typically distilled water).[\[14\]](#)
- Apparatus:
 - Analytical balance with a hydrostatic weighing kit (a hook or pan below the balance).
 - Beaker.
 - A liquid of known density (e.g., distilled water).

- A fine wire or thread to suspend the sample.
- Procedure:
 - Mass in Air: The solid sample is weighed in the air (Mass_{air}).
 - Mass in Liquid: The beaker containing the liquid of known density is placed on a platform above the balance pan (if using a top-loading balance with a hook below) or on the balance pan itself. The sample is suspended from the hook and fully submerged in the liquid, ensuring it does not touch the sides or bottom of the beaker. The apparent mass of the submerged sample is recorded (Mass_{liquid}).[\[14\]](#)
- Calculation: The density of the solid (ρ_{solid}) is calculated using the formula: $\rho_{\text{solid}} = (\text{Mass}_{\text{air}} / (\text{Mass}_{\text{air}} - \text{Mass}_{\text{liquid}})) * \rho_{\text{liquid}}$ where ρ_{liquid} is the density of the liquid at the measurement temperature.

Water Solubility Determination (Flask Method)

This protocol is based on the flask method described in OECD Test Guideline 105, suitable for substances with solubility above 10^{-2} g/L.[\[1\]](#)[\[15\]](#)

- Principle: An excess of the solid is stirred in water at a constant temperature until the solution is saturated. The concentration of the dissolved substance in the aqueous phase is then determined after separating the undissolved solid.[\[16\]](#)
- Apparatus:
 - Flasks with stoppers.
 - Constant temperature shaker or magnetic stirrer with a water bath.
 - Centrifuge or filtration apparatus.
 - Analytical instrument for concentration measurement (e.g., titration equipment, HPLC, or ICP-MS).
- Procedure:

- Equilibration: An excess amount of Sodium Tetraborate Pentahydrate is added to a known volume of distilled water in a flask. The flask is sealed and agitated in a constant temperature bath for a sufficient time (e.g., 24-48 hours) to reach equilibrium.
- Phase Separation: The mixture is allowed to settle, and the aqueous phase is separated from the undissolved solid by centrifugation or filtration at the same constant temperature. [\[16\]](#)
- Analysis: The concentration of the dissolved sodium tetraborate in the clear supernatant or filtrate is determined using a suitable and validated analytical method.

pH Measurement of an Aqueous Solution

This is a standard procedure for measuring the pH of a salt solution using a calibrated pH meter.

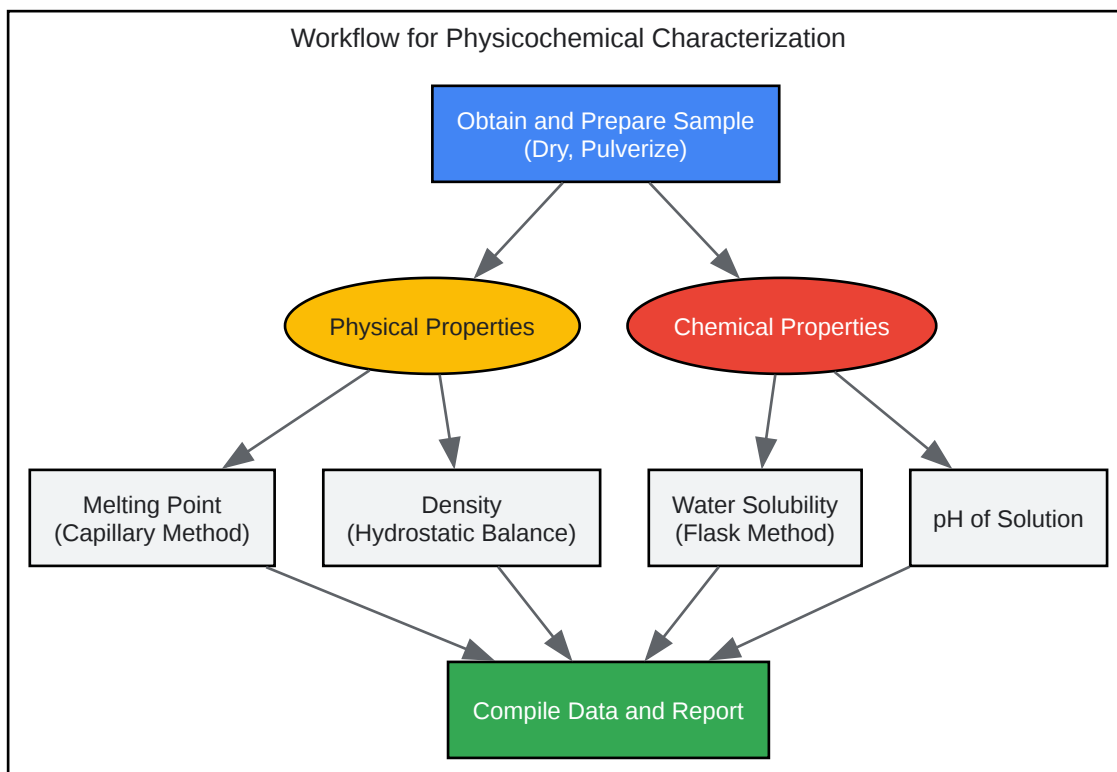
- Principle: The pH of the solution is determined potentiometrically using a glass electrode that responds to hydrogen ion activity.
- Apparatus:
 - pH meter with a combination glass electrode and an automatic temperature compensation (ATC) probe.
 - Standard pH buffer solutions (e.g., pH 4.01, 7.01, and 10.01).
 - Beakers.
 - Magnetic stirrer and stir bar.
 - Distilled or deionized water.
- Procedure:
 - Calibration: The pH meter is calibrated using at least two, and preferably three, standard buffer solutions that bracket the expected pH of the sample. The electrode is rinsed with distilled water and blotted dry between each buffer. [\[17\]](#)

- Sample Preparation: A solution of a specified concentration (e.g., 3%) of Sodium Tetraborate Pentahydrate is prepared in distilled water.
- Measurement: The calibrated electrode and ATC probe are rinsed with distilled water and immersed in the sample solution. The solution is gently stirred.
- Reading: The pH reading is allowed to stabilize before the value is recorded. The temperature of the measurement is also noted.^[18]

Mandatory Visualizations

General Workflow for Physicochemical Characterization of a Solid

The following diagram outlines a typical workflow for determining the key physicochemical properties of a solid substance.

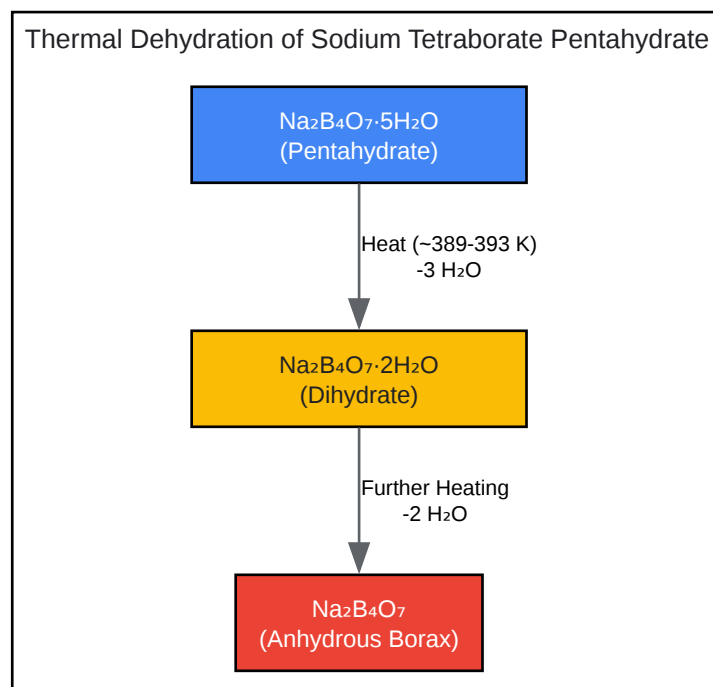


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A general workflow for the physicochemical characterization of a solid.

Thermal Dehydration Pathway

Sodium tetraborate pentahydrate loses its water of crystallization in stages upon heating. This process is a key thermal property.



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The stepwise thermal dehydration of sodium tetraborate pentahydrate.

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